

# Application Note: Synthesis and Application of Isotopically Labeled Fructose-6-Phosphate Standards

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## Compound of Interest

Compound Name: *Fosfructose*

Cat. No.: *B15573069*

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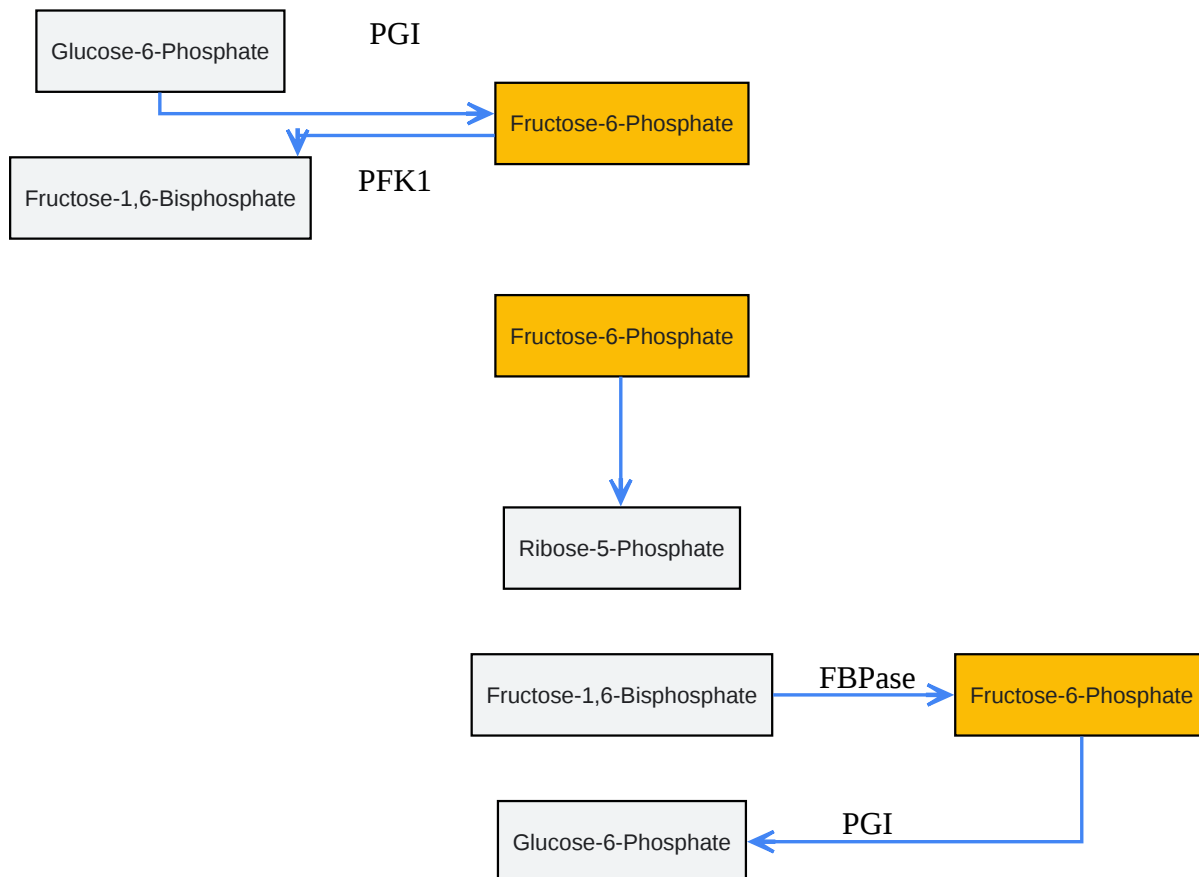
Audience: Researchers, scientists, and drug development professionals.

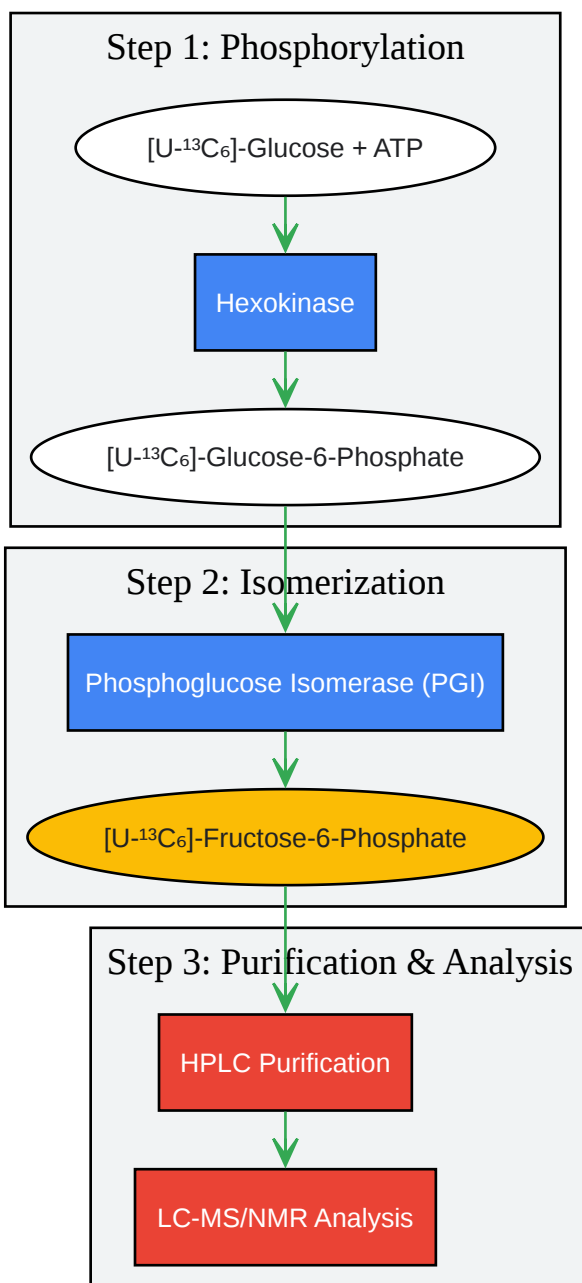
## Introduction

Fructose-6-phosphate (F6P) is a pivotal intermediate in central carbon metabolism, primarily involved in the glycolysis and pentose phosphate pathways.[1][2] The ability to accurately quantify and trace the metabolic fate of F6P is crucial for understanding cellular physiology, identifying disease biomarkers, and developing novel therapeutic agents.[1][3] Isotopically labeled internal standards are indispensable tools for robust and accurate quantification of metabolites by mass spectrometry, correcting for matrix effects and variations in sample processing.[4][5] This document provides detailed protocols for the enzymatic synthesis of isotopically labeled F6P standards (e.g.,  $^{13}\text{C}$  and  $^2\text{H}$ ) and their application in metabolic research.

## Metabolic Significance of Fructose-6-Phosphate

F6P occupies a central node in carbohydrate metabolism. In glycolysis, it is synthesized from glucose-6-phosphate by phosphoglucose isomerase and is subsequently phosphorylated to fructose-1,6-bisphosphate.[6][7] Alternatively, F6P can be shunted into the pentose phosphate pathway to produce NADPH and precursors for nucleotide biosynthesis.[8][9] Given its critical roles, the flux through F6P is tightly regulated and often altered in disease states such as cancer and metabolic disorders.[3][10]





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